

A Comprehensive Technical Guide to the Safe Handling of BOC-D-GLU-OH

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Compound of Interest

Compound Name: BOC-D-GLU-OH

Cat. No.: B558523

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for N-tert-Butoxycarbonyl-D-glucosamine (**BOC-D-GLU-OH**). The information is compiled and presented to ensure safe laboratory practices for professionals involved in research and development.

Core Safety and Hazard Information

BOC-D-GLU-OH is a chemical compound widely used in synthetic and medicinal chemistry. While some safety data sheets indicate that it is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is crucial to handle all chemicals with appropriate caution.^[1] Potential hazards, although not formally classified, may include skin, eye, and respiratory tract irritation upon direct contact or inhalation.^[2]

Hazard Identification and Classification

The following table summarizes the hazard identification for **BOC-D-GLU-OH** and its derivatives based on available safety data sheets. It is important to note that classifications can vary between suppliers.

Hazard Category	Classification	Pictogram	Signal Word	Hazard Statements (H-phrases)	Precautionary Statements (P-phrases)
Acute Oral Toxicity	Not Classified / Harmful if swallowed[2][3]	GHS07 (Exclamation Mark)[3]	Warning[3]	H302: Harmful if swallowed[3]	P264, P270, P301+P312, P501
Skin Corrosion/Irritation	Not Classified / Causes skin irritation[2][3]	GHS07 (Exclamation Mark)[3]	Warning[3]	H315: Causes skin irritation[3]	P264, P280, P302+P352, P332+P313, P362
Serious Eye Damage/Irritation	Not Classified / Causes serious eye irritation[2][3]	GHS07 (Exclamation Mark)[3]	Warning[3]	H319: Causes serious eye irritation[3]	P264, P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity (Single Exposure)	Not Classified / May cause respiratory irritation[2][3]	GHS07 (Exclamation Mark)[3]	Warning[3]	H335: May cause respiratory irritation[3]	P261, P271, P304+P340, P312, P403+P233, P405, P501

Note: Data is aggregated from multiple sources and may pertain to closely related structures. Always refer to the specific SDS provided by the supplier.

Physical and Chemical Properties

Understanding the physical and chemical properties of **BOC-D-GLU-OH** is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₆	[4] [5]
Molecular Weight	247.25 g/mol	[4] [5] [6]
Appearance	Solid	[7]
Melting Point	108-115 °C (decomposes)	[4] [5]
Optical Rotation ([α] _D ²⁰)	+15.5° (c=1 in MeOH)	[4]
Storage Temperature	2-8°C	[6]

Experimental Protocols: Safe Handling Procedures

Adherence to standardized protocols is critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **BOC-D-GLU-OH**:

PPE Type	Specification
Eye Protection	Safety glasses with side-shields or goggles conforming to EN166 or NIOSH standards. [8] [9] [10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use. [2] [8]
Body Protection	Laboratory coat. [2]
Respiratory Protection	For nuisance exposures or when generating dust, use a NIOSH-approved N95 or P1 particle respirator. [6] [8]

Weighing and Transferring

- Preparation: Ensure the work area, such as a chemical fume hood or a designated area with local exhaust ventilation, is clean and free of clutter.[\[11\]](#)[\[12\]](#)
- Equipment: Use a calibrated analytical balance. Have appropriate spatulas and weighing paper or boats ready.
- Procedure:
 - Wear all required PPE.
 - Carefully open the container. Avoid creating dust.
 - Use a clean spatula to transfer the desired amount of **BOC-D-GLU-OH** to the weighing vessel.
 - Close the container tightly immediately after use.[\[2\]](#)[\[11\]](#)[\[12\]](#)
 - Clean any spills immediately using appropriate procedures.

Dissolution

- Solvent Selection: Choose a suitable solvent based on the experimental requirements. **BOC-D-GLU-OH** is often dissolved in mixtures of organic solvents like dioxane or THF and water.[\[4\]](#)
- Procedure:
 - In a well-ventilated area, add the weighed **BOC-D-GLU-OH** to the reaction vessel containing the solvent.
 - Stir the mixture at room temperature until the solid is fully dissolved.[\[4\]](#)

Emergency Procedures

Exposure Type	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

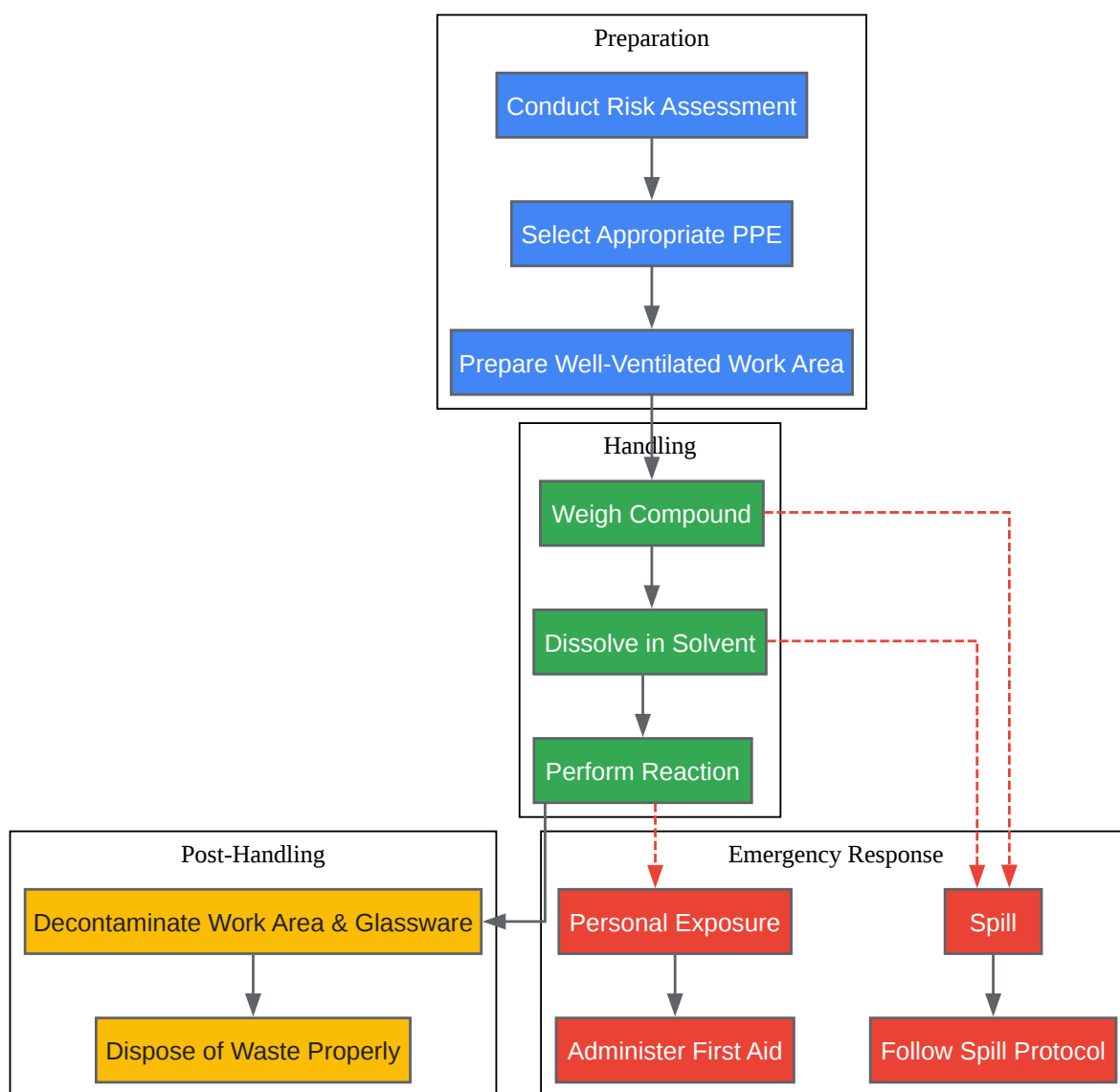
Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated place.[11][12] Keep the container tightly closed and store at temperatures between 2-8°C.[6]

Disposal: Dispose of waste in accordance with federal, state, and local environmental control regulations.[2]

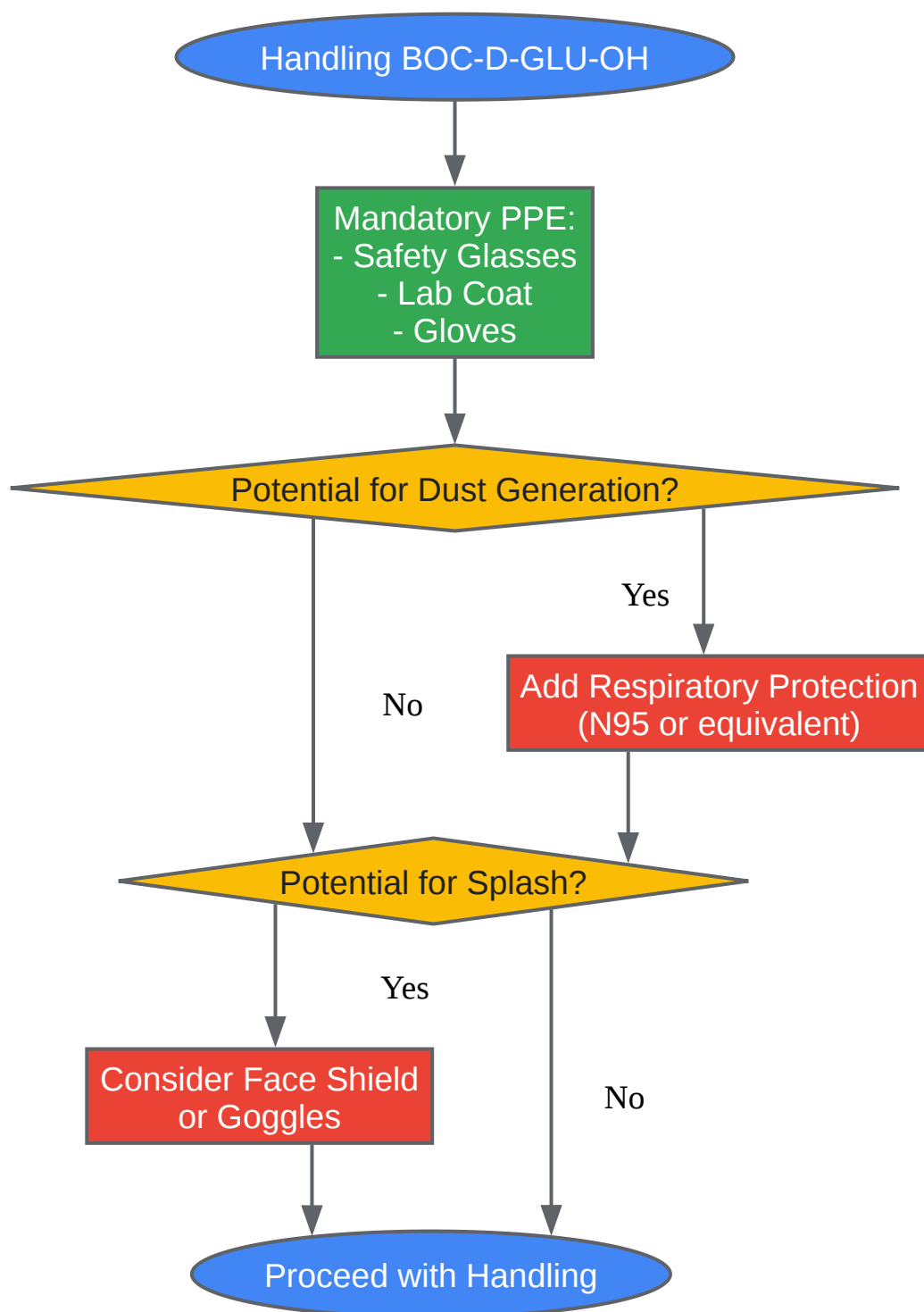
Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for handling **BOC-D-GLU-OH** safely.



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Caption: Workflow for the safe handling of chemical compounds.



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Caption: Logic for selecting appropriate personal protective equipment.

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